

Sybraloy Technical Support Center: Moisture Contamination Effects

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Compound of Interest

Compound Name: Sybraloy

Cat. No.: B1239572

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **Sybraloy** dental amalgam, specifically concerning moisture contamination during experimental procedures.

Disclaimer: While **Sybraloy** is a high-copper amalgam, specific quantitative data on the effects of moisture contamination on its properties is limited in publicly available literature. The quantitative data presented in this guide is based on studies of other high-copper amalgams, such as Valiant PhD XT, and should be considered a proxy for the expected performance of **Sybraloy** under similar conditions.

Frequently Asked Questions (FAQs)

Q1: What are the primary types of moisture contamination to be aware of when working with **Sybraloy**?

A1: The most common sources of moisture contamination in a laboratory or clinical setting are water, saliva, and blood. Each can have varying effects on the final properties of the set amalgam.

Q2: How does moisture contamination generally affect the properties of high-copper amalgams like **Sybraloy**?

A2: Moisture contamination can negatively impact the mechanical properties of high-copper amalgams. It has been shown to affect compressive strength and creep.[1] While the hardness may not be significantly affected, even slight dimensional changes can occur.[1] For zinc-containing amalgams, moisture contamination can lead to delayed expansion due to the production of hydrogen gas.[2][3]

Q3: Will water contamination significantly reduce the strength of my **Sybraloy** sample?

A3: Based on studies of comparable high-copper amalgams, water contamination during condensation does not appear to cause a statistically significant reduction in the final shear strength.[4][5][6] However, it may lead to a decrease in compressive strength.[5][6]

Q4: What is the expected impact of saliva contamination on **Sybraloy**'s properties?

A4: Saliva contamination is expected to have a more detrimental effect than water. It can significantly diminish both the compressive and shear strength of the amalgam.[4][5][6]

Q5: How does blood contamination affect **Sybraloy**?

A5: Blood contamination is generally considered the most severe form of moisture contamination for dental amalgams. It leads to a significant reduction in both compressive and shear strength, more so than water or saliva.[5][6]

Troubleshooting Guide

Issue: Reduced Compressive Strength in Final Sybraloy Sample

Possible Cause: Moisture contamination during the trituration or condensation phase of the experiment.

Troubleshooting Steps:

Caption: Troubleshooting workflow for reduced compressive strength.

Issue: Unexpected Dimensional Changes or Voids in the Set Sybraloy Sample

Possible Cause: For zinc-containing amalgams, moisture contamination can cause delayed expansion. Porosity can also be introduced by improper condensation in a moist environment.

Troubleshooting Steps:



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Caption: Troubleshooting for dimensional instability and voids.

Data Presentation

The following tables summarize the quantitative effects of moisture contamination on the mechanical properties of a high-copper amalgam (Valiant PhD XT), serving as a proxy for **Sybraloy**.

Table 1: Effect of Moisture Contamination on 30-Day Compressive Strength

Contaminant	Mean Compressive Strength (MPa)	Standard Deviation (MPa)
Control (Dry)	447.7	76.3
Water	343.6	70.1
Saliva	307.7	24.0
Blood	281.6	35.2

Data sourced from a study on Valiant PhD XT amalgam.[5][6]

Table 2: Effect of Moisture Contamination on 30-Day Shear Strength

Contaminant	Mean Shear Strength (MPa)	Standard Deviation (MPa)
Control (Dry)	30.97	5.41
Water	30.63	4.41
Saliva	27.54	4.56
Blood	24.92	3.48

Data sourced from a study on Valiant PhD XT amalgam.[\[5\]](#)[\[6\]](#)

Experimental Protocols

The following are detailed methodologies for key experiments cited in this guide, which are standard procedures for testing dental amalgams.

Compressive Strength Testing (Based on ADA Specification No. 1)

- Specimen Preparation:
 - **Sybraloy** amalgam is triturated according to the manufacturer's instructions.
 - For contaminated samples, the amalgam is condensed into a 4 mm diameter by 8 mm high cylindrical mold that is completely inundated with the contaminant (water, artificial saliva, or blood).[\[5\]](#)[\[6\]](#)
 - Control samples are condensed under dry conditions.
 - The specimens are stored in a 100% humidity environment at 37°C for the specified time (e.g., 24 hours or 30 days).[\[5\]](#)[\[6\]](#)
- Testing Procedure:
 - The cylindrical specimens are placed in a universal testing machine (e.g., Instron).

- A compressive load is applied at a crosshead speed of 0.5 mm/min until the specimen fractures.^{[5][6]}
- The maximum force applied at the point of fracture is recorded.
- The compressive strength is calculated in Megapascals (MPa).

Shear Strength Testing

- Specimen Preparation:
 - A 4 x 4 mm anchor well is used as the base.
 - For contaminated samples, the well is inundated with the contaminant fluid.
 - **Sybraloy** amalgam is condensed into the well.
 - A ring mold with a 3.5 mm diameter central hole is adapted to the top, and condensation continues under submerged conditions.^{[5][6]}
 - Specimens are stored at 37°C in 100% humidity for the designated period.^{[5][6]}
- Testing Procedure:
 - The specimen is secured in the testing machine.
 - A shearing force is applied to the amalgam cylinder at a crosshead speed of 0.5 mm/min until failure.^{[5][6]}
 - The force required to shear the amalgam from the anchor well is recorded.
 - Shear strength is calculated in MPa.

Creep Testing

- Specimen Preparation:
 - Cylindrical specimens (typically 4 mm in diameter and 8 mm in height) are prepared as per ADA Specification No. 1.

- Specimens are aged for a specified period (e.g., 7 days) at 37°C.
- Testing Procedure:
 - The initial length of the specimen is measured.
 - The specimen is subjected to a constant compressive stress (e.g., 36 MPa) for a set duration (e.g., 3 hours).
 - The change in length is measured after the load is removed.
 - Creep is expressed as the percentage of permanent deformation.

Dimensional Change Testing

- Specimen Preparation:
 - A cylindrical specimen is prepared in a specialized mold equipped with a micrometer.
 - An initial reading is taken shortly after condensation (e.g., 5 minutes).
- Testing Procedure:
 - The specimen is stored at 37°C.
 - Measurements are taken at regular intervals (e.g., 30 minutes, 1, 2, 4, and 24 hours) to monitor changes in length.
 - The dimensional change is reported as a percentage change from the initial measurement.

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- To cite this document: BenchChem. [Sybraloy Technical Support Center: Moisture Contamination Effects]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239572#effect-of-moisture-contamination-on-sybraloy-properties]

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